

Nitrothal-isopropyl: A Non-Systemic Contact Fungicide for Crop Protection

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Compound of Interest

Compound Name: Nitrothal-isopropyl

Cat. No.: B166428

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LUDWIGSHAFEN, Germany – December 16, 2025 – **Nitrothal-isopropyl** is classified as a non-systemic, contact fungicide.^[1] This technical guide provides an in-depth analysis of its mode of action, application, and the experimental evidence supporting its classification. Designed for researchers, scientists, and drug development professionals, this document synthesizes available data to offer a comprehensive understanding of **Nitrothal-isopropyl**'s role in agriculture.

Core Classification: Contact Fungicide

Nitrothal-isopropyl functions by remaining on the plant surface upon application, where it forms a protective barrier against fungal pathogens. Unlike systemic fungicides that are absorbed and translocated within the plant's vascular system, **Nitrothal-isopropyl**'s efficacy is localized to the areas of direct application. Its primary role is to prevent fungal spore germination and mycelial growth on contact.

Several sources confirm its non-systemic nature. It is explicitly referred to as a "non-systemic fungicide" in scientific literature.^[1] Further supporting this classification, **Nitrothal-isopropyl** has been used in combination with systemic fungicides to manage fungicide resistance. This strategy relies on the different modes of action between the two types of fungicides, where the non-systemic component provides surface protection.

Physicochemical Properties

A summary of the key physicochemical properties of **Nitrothal-isopropyl** is presented in Table 1.

| Property | Value | Reference |
|-------------------|---------------------------------|-----------|
| Chemical Name | diisopropyl 5-nitroisophthalate | [2] |
| CAS Number | 10552-74-6 | [3][4] |
| Molecular Formula | C14H17NO6 | [3][4] |
| Molecular Weight | 295.29 g/mol | [3][4] |

Fungicidal Spectrum and Application

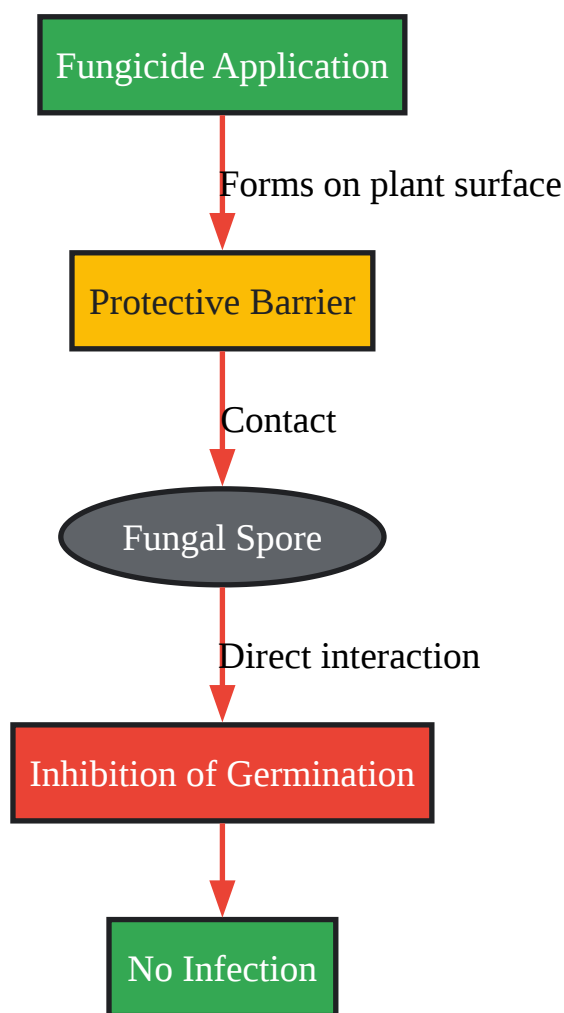
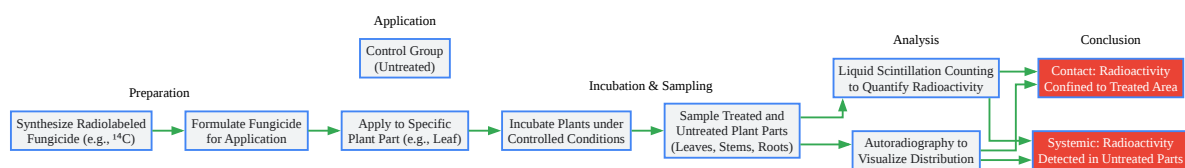
Nitrothal-isopropyl is primarily effective against powdery mildew fungi.[5][6] It has been utilized in the protection of various crops, including apples.[1][6] Its application is crucial during periods favorable for fungal disease development, providing a protective shield on the plant surface.

Experimental Determination of Systemic vs. Contact Action

The classification of a fungicide as systemic or contact is determined through a series of established experimental protocols. These studies typically involve the application of the fungicide to a specific part of the plant and then assessing its presence and efficacy in other, untreated parts.

General Experimental Workflow

A generalized workflow for determining the systemic or contact nature of a fungicide is outlined below. This process involves radiolabeling the fungicide to trace its movement within the plant.



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